

Tetraethylammonium p-Toluenesulfonate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Tetraethylammonium p-toluenesulfonate*

Cat. No.: *B147484*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety and handling precautions for **tetraethylammonium p-toluenesulfonate**. The information is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to handle this chemical compound safely in a laboratory setting.

Chemical Identification

Identifier	Value
Chemical Name	Tetraethylammonium p-toluenesulfonate
Synonyms	p-Toluenesulfonic acid tetraethylammonium salt, Tetraethylammonium tosylate, Et4NOTs
CAS Number	733-44-8[1][2][3]
Molecular Formula	C ₁₅ H ₂₇ NO ₃ S[4][5]
Molecular Weight	301.44 g/mol [4]
Appearance	White crystalline powder[1][2]

Hazard Identification

Tetraethylammonium p-toluenesulfonate is classified as a hazardous substance. It is crucial to understand its potential health effects and to handle it with appropriate care.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[3][4]
Eye Irritation	2A	H319: Causes serious eye irritation[3][4]
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation[3][4]

Potential Health Effects:[1][2]

- Inhalation: Causes respiratory tract irritation. Inhalation can lead to delayed pulmonary edema.
- Skin Contact: Causes skin irritation.
- Eye Contact: Causes serious eye irritation and may result in chemical conjunctivitis.
- Ingestion: May cause gastrointestinal irritation, leading to nausea, vomiting, and diarrhea.
- Chronic Effects: The effects of chronic exposure may be delayed.

The compound is also described as hygroscopic, meaning it absorbs moisture from the air.[1][2]

First-Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Remove the individual from the exposure area to fresh air immediately. If breathing is difficult, administer oxygen. If the individual is not breathing, provide artificial respiration. Seek immediate medical attention.[1][2]
Skin Contact	Immediately flush the affected skin area with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical aid.[1][2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give them 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2]

Fire-Fighting Measures

Property	Recommendation
Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6][7]
Fire-Fighting Procedures	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][7]
Hazardous Combustion Products	Hazardous decomposition products include nitrogen oxides, carbon monoxide, oxides of sulfur, and carbon dioxide.[1]

Accidental Release Measures

Action	Procedure
Personal Precautions	Wear appropriate personal protective equipment (PPE) as specified in Section 7. Avoid breathing dust and contact with skin and eyes. Ensure adequate ventilation. [6] [7]
Environmental Precautions	Prevent the chemical from entering drains or waterways. [6] [7]
Spill Cleanup	For small spills, use a spark-proof tool to scoop up the material and place it in a suitable container for disposal. For large spills, keep unnecessary personnel away. Isolate the hazard area and deny entry. [7]

Handling and Storage

Aspect	Guideline
Handling	Wash thoroughly after handling. [1] Use with adequate ventilation. [1] Avoid contact with eyes, skin, and clothing. [1] Avoid ingestion and inhalation. [1]
Storage	Store in a tightly closed container. [1] Store in a cool, dry, well-ventilated area away from incompatible substances. [1] The compound is hygroscopic, so it should be stored protected from moisture. [1]
Incompatible Materials	Moisture and strong oxidizing agents. [1]

Exposure Controls and Personal Protection

Control	Specification
Engineering Controls	Facilities using this material should be equipped with an eyewash station and a safety shower. Use adequate ventilation to keep airborne concentrations low. [1]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [1]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use. [1]

Physical and Chemical Properties

Property	Value
Melting Point	110-114 °C
Bulk Density	0.480 g/cm ³
Solubility	Soluble in polar solvents such as water and alcohols. [8]
Stability	Stable at room temperature in closed containers under normal storage and handling conditions. [1]

Stability and Reactivity

Aspect	Description
Chemical Stability	Stable under normal conditions.[1]
Conditions to Avoid	Incompatible materials, excess heat, strong oxidants, and exposure to moist air or water.[1]
Incompatible Materials	Moisture, strong oxidizing agents.[1]
Hazardous Decomposition Products	Nitrogen oxides, carbon monoxide, oxides of sulfur, carbon dioxide.[1]
Hazardous Polymerization	Has not been reported.[1]

Toxicological Information

Specific quantitative toxicological data such as LD50/LC50 values for **tetraethylammonium p-toluenesulfonate** are not readily available in the provided search results.[1] However, the primary hazards are irritation to the skin, eyes, and respiratory system.[1][2]

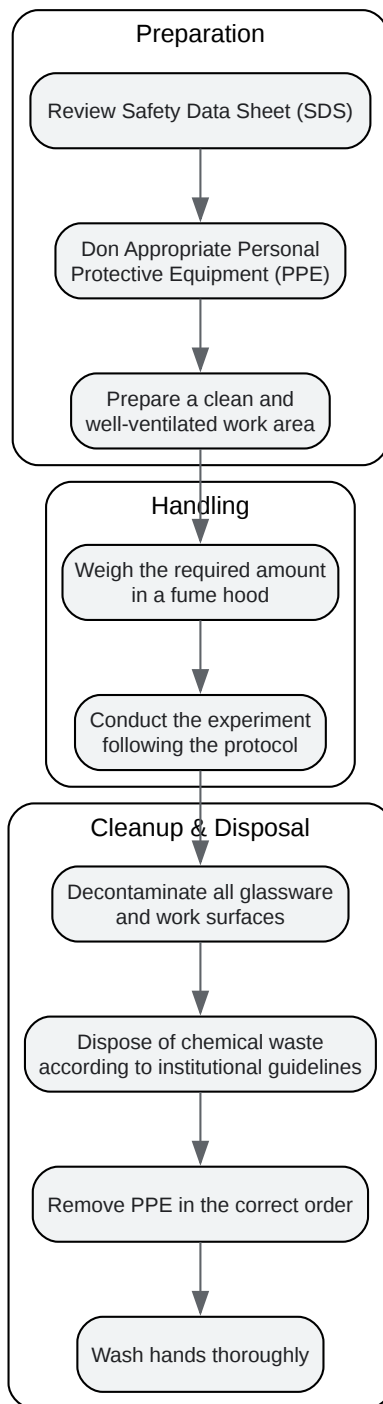
General Laboratory Applications and Safe Handling Practices

Tetraethylammonium p-toluenesulfonate is commonly used as a supporting electrolyte in electrochemical studies and as a phase transfer catalyst in organic synthesis.[5] While specific experimental protocols are highly dependent on the nature of the research, the following general guidelines should be followed:

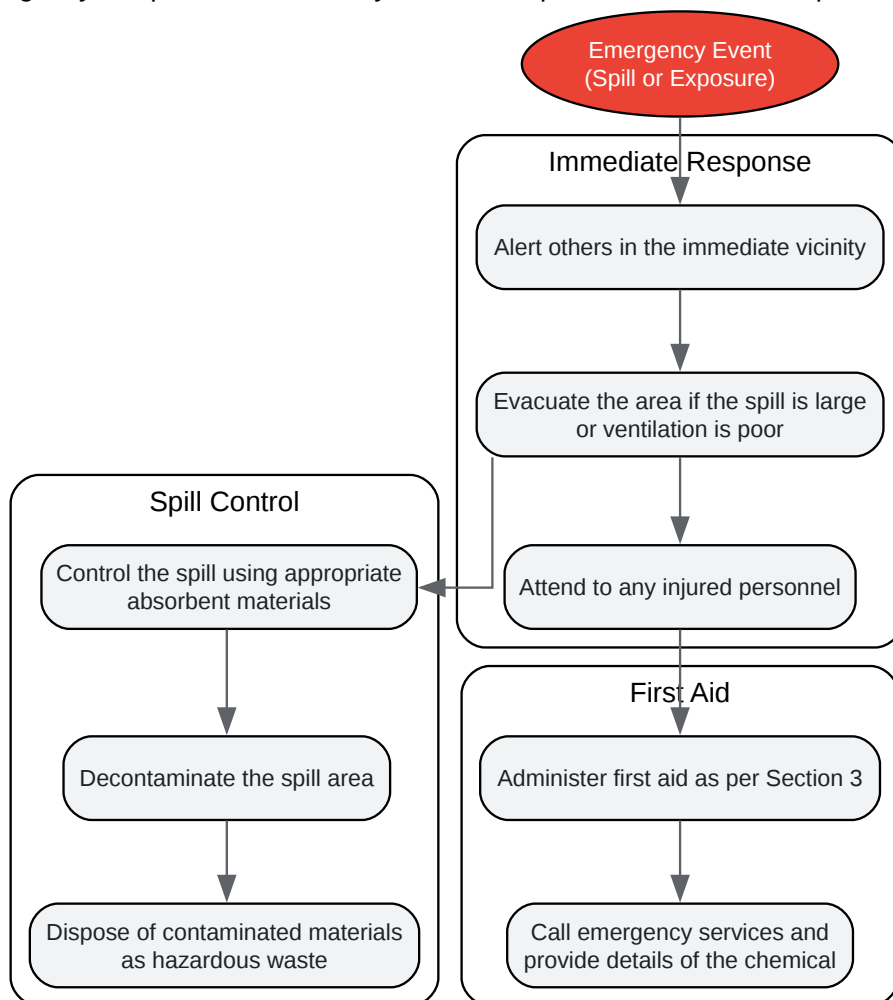
- As a Supporting Electrolyte: When preparing an electrolyte solution, ensure that the dissolution is performed in a well-ventilated fume hood. The concentration will vary depending on the experiment, but it is crucial to avoid creating dust when handling the solid material.
- As a Phase Transfer Catalyst: The catalytic amount of **tetraethylammonium p-toluenesulfonate** should be added to the reaction mixture under an inert atmosphere if the reaction is sensitive to air or moisture. Given its hygroscopic nature, ensure all glassware is dry.

A general workflow for handling this chemical in a laboratory setting is illustrated below.

General Laboratory Workflow for Handling Tetraethylammonium p-Toluenesulfonate



Emergency Response for Tetraethylammonium p-Toluenesulfonate Exposure/Spill



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